Section 1: Compound Profile and Inherent Chemical Risks

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Compound of Interest

Compound Name:	*4-tert-Butyldiphenyl sulfide*
CAS No.:	*85609-03-6*
Cat. No.:	*B1312595*

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A foundational understanding of a chemical's identity and physical properties is the first step in a robust safety assessment. These characteristics dictate its behavior under laboratory conditions and inform the necessary handling precautions.

4-tert-Butyldiphenyl sulfide is an organosulfur compound, appearing as a light orange to yellow or green clear liquid.[1] Its properties are critical for understanding its potential hazards; for instance, its liquid state at room temperature and specified boiling point necessitate handling in a controlled environment to minimize vapor inhalation, even if acute inhalation toxicity is not its primary classified hazard.

Table 1: Chemical Identity and Physical Properties of **4-tert-Butyldiphenyl Sulfide**

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Property	Value	Source
IUPAC Name	1-tert-butyl-4-phenylsulfanylbenzene	[2]
CAS Number	85609-03-6	[1][2][3]
Molecular Formula	$C_{16}H_{18}S$	[1][2]
Molecular Weight	242.38 - 242.4 g/mol	[1][2]
Appearance	Light orange to Yellow to Green clear liquid	[1]
Boiling Point	140 °C / 1.3 mmHg	[1][3]
Specific Gravity	1.04 (20/20)	[1]
Refractive Index	1.59	[1]

Section 2: The Core Safety Paradigm: Hazard Identification and Risk Mitigation

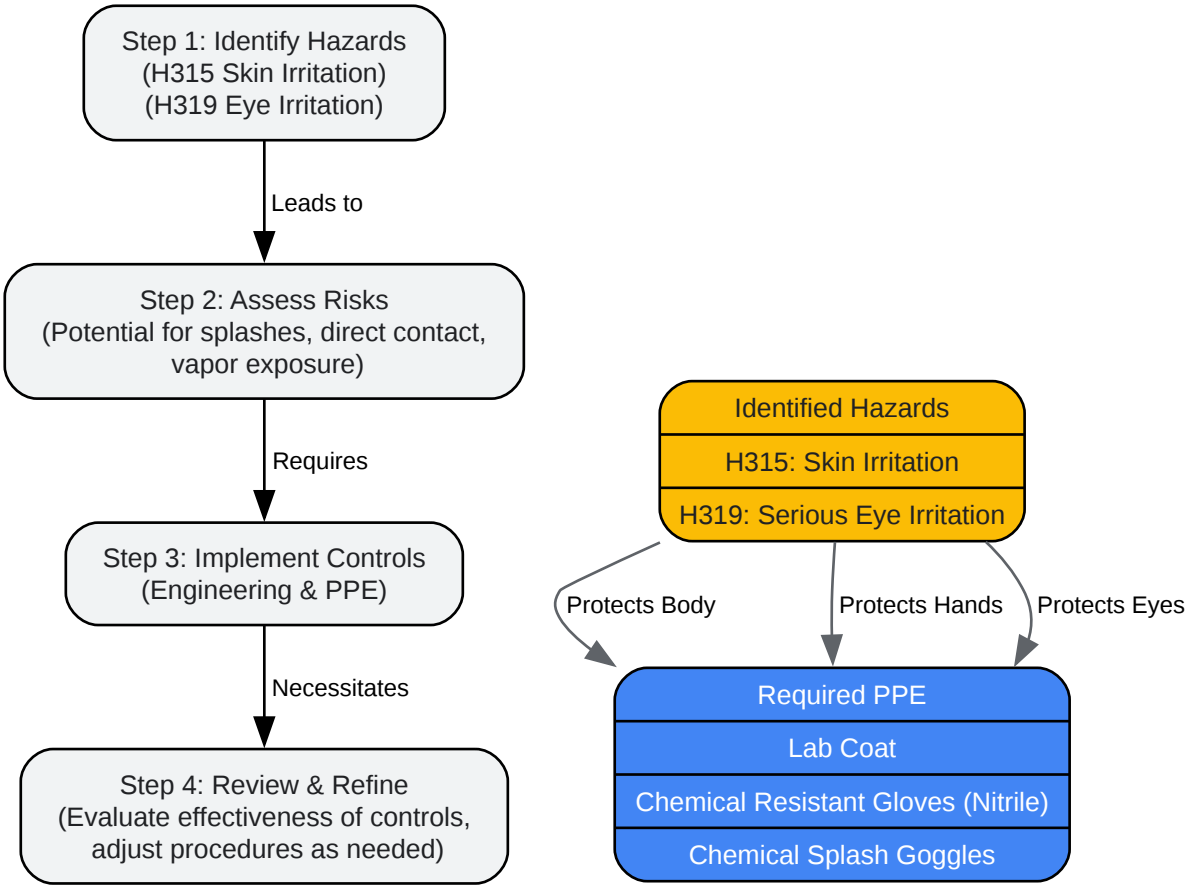
The safe use of any chemical is predicated on a clear-eyed assessment of its hazards. For **4-tert-Butyldiphenyl sulfide**, the risks are well-defined and manageable. The Globally Harmonized System (GHS) provides the primary framework for its classification.

Table 2: GHS Hazard Classification

Pictogram	
Signal Word	Warning
Hazard Statements	H315: Causes skin irritation.[1][2][4] H319: Causes serious eye irritation.[1][2][4]
Hazard Classes	Skin Irritation (Category 2)[2] Serious Eye Irritation (Category 2)[2]

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Expert Analysis: The primary hazards are dermal and ocular. As a lipophilic aromatic sulfide, the compound can penetrate the outer layers of the skin and interact with cellular membranes and proteins, leading to an inflammatory response perceived as irritation. The "serious" nature of the eye irritation classification (H319) underscores that contact can cause significant, though not necessarily permanent, damage. This necessitates a higher level of personal protective equipment than a substance causing only mild irritation. The logical workflow from identifying these hazards to mitigating them is a cornerstone of laboratory safety.



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Caption: PPE Selection Logic Based on GHS Hazards.

Section 4: Safe Laboratory Workflow: Handling, Storage, and Disposal

Integrating safety into the daily experimental workflow is crucial for preventing incidents.

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Detailed Handling Protocol:

- Preparation: Before handling, confirm the chemical fume hood is operational. Don all required PPE as specified in Section 3. Ensure an eyewash station and safety shower are accessible.

- Aliquotting: When transferring the liquid, perform all work within the fume hood. Use glass or compatible plastic labware. For transfers between containers, pour slowly to minimize splashing.

- Post-Handling: Tightly close the container immediately after use. Decontaminate the work surface. Remove gloves using the proper technique and wash hands thoroughly with soap and water. [1] Storage Protocol: The objective of proper storage is to maintain chemical stability and prevent accidental release or reaction.

- Location: Store in a cool, dry, and well-ventilated area designated for chemical storage. [5] [6]A recommended temperature is below 15°C. [1]* Container: Keep the container tightly closed to prevent vapor leakage. [5]* Segregation: Store away from incompatible materials, particularly strong oxidizing agents, to prevent potentially exothermic or violent reactions. [7] [8] Disposal Protocol: **4-tert-Butyldiphenyl sulfide** and any contaminated materials (e.g., absorbent pads, gloves) must be disposed of as hazardous waste. Do not dispose of it down the drain. [6]Collect in a clearly labeled, sealed container and follow all institutional, local, and national regulations for hazardous waste disposal. [6]

Section 5: Reactive Safety: Emergency Response and First Aid

Even with robust preventative measures, the potential for accidents requires clear, actionable emergency procedures.

Accidental Release (Spill) Management:

- Immediate Action: Alert personnel in the immediate area and evacuate if the spill is large or ventilation is poor.

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- Control Vapors & Ignition Sources: Ensure the spill area is well-ventilated (within a fume hood if possible). Remove all sources of ignition as the compound is combustible. [5][6][8]3. Containment: For small spills, use an inert, liquid-absorbent material such as vermiculite, sand, or a commercial sorbent pad. [7][6]Cover drains to prevent environmental release. [6]4. Cleanup: Wearing appropriate PPE, carefully collect the absorbed material using non-sparking tools and place it into a sealed, labeled container for hazardous waste disposal.

- Decontamination: Clean the spill area thoroughly.

Caption: Emergency Spill Response Decision Workflow.

First-Aid Measures: Immediate and correct first aid can significantly reduce the severity of an injury.

Table 3: First-Aid Protocols for **4-tert-Butyldiphenyl Sulfide** Exposure

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Exposure Route	Protocol	Source
Skin Contact	Immediately take off all contaminated clothing. Rinse skin with plenty of soap and water for at least 15 minutes. If skin irritation occurs or persists, seek medical attention. Wash contaminated clothing before reuse.	[1][7][6]
Eye Contact	Immediately rinse cautiously with plenty of water for at least 15 minutes, holding eyelids open. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical advice/attention.	[1][6]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if symptoms appear or persist.	[7][6]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth and have them drink one or two glasses of water. Never give anything by mouth to an unconscious person. Seek medical attention.	[5][6]

Fire-Fighting Measures:

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- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO_2), alcohol-resistant foam, or dry sand. [5][6]* Specific Hazards: The compound is combustible. Vapors are heavier than air and may form explosive mixtures with air upon intense heating. [6]Combustion will produce toxic and irritating gases, including carbon oxides (CO, CO_2) and sulfur oxides (SOx). [6][8]* Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) to protect against hazardous combustion products. [5][6]

Conclusion

4-tert-Butyldiphenyl sulfide is a valuable reagent in research and development. Its primary hazards—skin and serious eye irritation—are significant but can be managed effectively through the diligent application of the principles outlined in this guide. By understanding the causality behind the hazards and implementing a multi-layered safety strategy encompassing engineering controls, appropriate PPE, and robust emergency preparedness, researchers can handle this compound with a high degree of confidence and safety.

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